

# Technical Support Center: Optimizing Enramycin Dosage in Poultry Feed

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Compound of Interest				
Compound Name:	Enramycin			
Cat. No.:	B1148400	Get Quote		

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for optimizing **enramycin** dosage in poultry feed to achieve maximum efficacy.

# **Troubleshooting Guides**

This section addresses specific issues that may arise during experimental trials with **enramycin**.

Issue 1: Suboptimal Growth Performance Despite Enramycin Supplementation

Question: We are administering **enramycin** within the recommended dosage range, but we are not observing the expected improvement in broiler growth performance and feed conversion ratio (FCR). What are the potential causes and how can we troubleshoot this?

#### Answer:

Several factors can contribute to suboptimal growth performance even with **enramycin** supplementation. A systematic approach is necessary to identify the root cause.

Possible Causes & Troubleshooting Steps:

Incorrect Dosage or Uneven Mixing:

# Troubleshooting & Optimization





- Verification: Double-check all calculations for the inclusion rate of the enramycin premix.
   Ensure that the premix concentration is correctly accounted for to achieve the desired parts per million (ppm) in the final feed.
- Homogeneity Testing: Conduct a feed analysis to confirm the uniform distribution of
  enramycin throughout the feed batch. Inadequate mixing can lead to birds receiving
  inconsistent doses. Multi-stage mixing is recommended to ensure uniform dispersion.[1]

## • High Pathogen Load:

- Diagnosis: Enramycin is highly effective against Gram-positive pathogens like Clostridium perfringens, the causative agent of necrotic enteritis.[1][2][3][4][5][6][7][8][9][10][11]
   However, an overwhelming pathogen challenge may require a dosage at the higher end of the recommended range for effective control.
- Action: Conduct microbiological analysis of litter and intestinal samples to quantify the C. perfringens load. If the load is excessively high, consider a temporary increase in the enramycin dosage for prophylactic or therapeutic purposes, in line with veterinary recommendations.

#### Presence of Gram-Negative Pathogens:

- Diagnosis: Enramycin has minimal activity against Gram-negative bacteria such as E. coli
  or Salmonella.[12][13] If these pathogens are the primary cause of poor performance,
  enramycin alone will not be effective.
- Action: Perform a differential diagnosis to identify the causative agents. If Gram-negative bacteria are implicated, a different antimicrobial agent with a corresponding spectrum of activity may be required.

#### Feed Quality and Formulation:

- Analysis: Poor quality feed ingredients or an imbalanced diet can negatively impact gut health and overall performance, masking the benefits of enramycin.
- Action: Ensure the feed formulation meets the nutritional requirements for the specific age and type of poultry.[2] Analyze feed for mycotoxins or other anti-nutritional factors.



## Issue 2: High Incidence of Necrotic Enteritis with Enramycin Use

Question: We are using **enramycin** as a prophylactic for necrotic enteritis, but we are still experiencing a high incidence of the disease in our flocks. What could be the reason for this?

#### Answer:

While **enramycin** is a potent against Clostridium perfringens, several factors can lead to its apparent failure in controlling necrotic enteritis.

Possible Causes & Troubleshooting Steps:

- Delayed Application:
  - Review: Enramycin is most effective when used prophylactically before a C. perfringens challenge. Review the timing of enramycin administration in your feeding program.
  - Action: For prevention, enramycin should be included in the feed during critical periods of susceptibility to necrotic enteritis, such as the starter and grower phases.
- Insufficient Dosage:
  - Evaluation: The lower end of the recommended dosage range may not be sufficient in situations with high predisposing factors for necrotic enteritis (e.g., coccidiosis, highprotein diets).
  - Action: Consider increasing the dosage to the higher recommended levels for necrotic enteritis prevention, which can be around 8-12g of active ingredient per 1000 kgs of feed.
     [12]
- Coccidiosis Challenge:
  - Diagnosis: Coccidiosis is a major predisposing factor for necrotic enteritis. Damage to the
    intestinal mucosa caused by coccidia provides a favorable environment for C. perfringens
    proliferation. Enramycin can alleviate clinical symptoms of coccidiosis by suppressing
    secondary anaerobic bacteria. [9][14]



 Action: Implement an effective coccidiosis control program using anticoccidial feed additives or vaccines.

## • Enramycin Resistance:

- Investigation: Although the development of resistance to enramycin is slow and has not been widely reported for C. perfringens, it is a theoretical possibility.[6][9][11]
- Action: Isolate C. perfringens from affected birds and determine its Minimum Inhibitory Concentration (MIC) for enramycin. This will confirm the susceptibility of the specific strain.

# **Frequently Asked Questions (FAQs)**

1. What is the recommended dosage range for **enramycin** in broiler feed?

The recommended dosage of **enramycin** typically ranges from 3 to 10 parts per million (ppm) in the final feed for growth promotion.[4][6] For the prevention of necrotic enteritis, a higher dosage of 5 to 10 ppm is often recommended.[4][12]

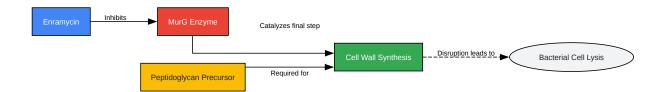
Application	Dosage (ppm)	Dosage ( g/ton of feed)	Poultry Stage
Growth Promotion	3 - 10	3 - 10	Starter, Grower, Finisher
Necrotic Enteritis Prevention	5 - 10	5 - 10	Starter, Pre-starter
Necrotic Enteritis Treatment	8 - 12	8 - 12	As needed

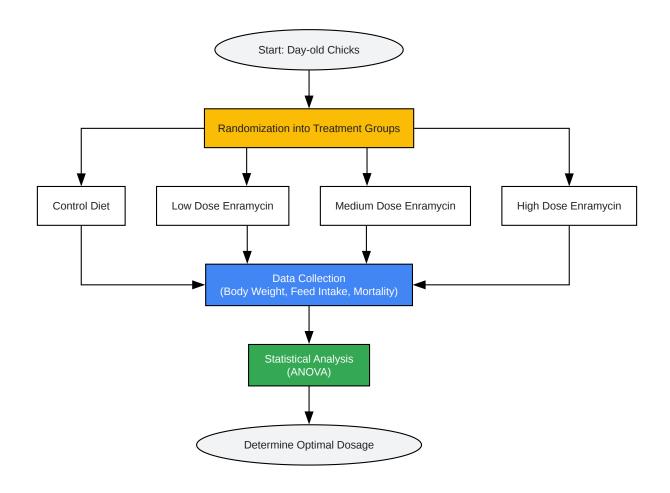
Note: Dosages are for the active **enramycin** ingredient. Always refer to the product label for specific inclusion rates of the premix.

2. What is the mechanism of action of enramycin?



**Enramycin** is a polypeptide antibiotic that inhibits the cell wall synthesis of Gram-positive bacteria.[3][4][5][15] It specifically targets the enzyme MurG, which is crucial for the final step of peptidoglycan biosynthesis.[3] By disrupting this process, **enramycin** compromises the integrity of the bacterial cell wall, leading to cell lysis and death.[3]





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